

# Application Note: UV Spectrophotometric Analysis of Esomeprazole Magnesium in Bulk Drug

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## Compound of Interest

Compound Name: *Esomeprazole magnesium salt*

Cat. No.: *B10800284*

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AN-ESOM-UV-001

## Introduction

Esomeprazole magnesium is a proton pump inhibitor that significantly inhibits gastric acid secretion. It is the S-isomer of omeprazole and is widely used in the treatment of acid-related gastrointestinal disorders. Accurate and reliable analytical methods are crucial for the quality control of esomeprazole magnesium in bulk drug substance and pharmaceutical formulations. This application note describes a simple, rapid, and cost-effective UV spectrophotometric method for the quantitative determination of esomeprazole magnesium in a bulk drug substance.

## Principle

The method is based on the measurement of the ultraviolet absorbance of esomeprazole magnesium in a suitable solvent. Esomeprazole magnesium exhibits a distinct absorption spectrum in the UV range, and the absorbance at its wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) is directly proportional to its concentration, following the Beer-Lambert law.

## Experimental Protocols

### 1. Apparatus and Reagents

- UV-Visible Spectrophotometer (Double Beam)
- Analytical Balance
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- Quartz cuvettes (1 cm path length)
- Esomeprazole Magnesium Reference Standard
- Methanol (AR Grade)

## 2. Determination of Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )

A solution of esomeprazole magnesium in methanol is scanned over the UV range of 200-400 nm to identify the wavelength of maximum absorbance. Studies have shown the  $\lambda_{\text{max}}$  for esomeprazole magnesium in methanol to be in the range of 299-302 nm.[1][2] For this protocol, 299 nm is used.[1]

## 3. Preparation of Standard Stock Solution

- Accurately weigh 100 mg of Esomeprazole Magnesium Reference Standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in approximately 70 mL of methanol.
- Make up the volume to 100 mL with methanol to obtain a standard stock solution of 1000  $\mu\text{g/mL}$ .

## 4. Preparation of Working Standard Solutions and Calibration Curve

- From the standard stock solution, pipette appropriate aliquots into a series of 10 mL volumetric flasks.
- Dilute with methanol to obtain final concentrations in the range of 2-10  $\mu\text{g/mL}$ . [1]

- Measure the absorbance of each working standard solution at 299 nm against a methanol blank.<sup>[1]</sup>
- Plot a calibration curve of absorbance versus concentration.

#### 5. Preparation of Sample Solution

- Accurately weigh a quantity of the esomeprazole magnesium bulk drug powder equivalent to 100 mg of esomeprazole.
- Transfer the weighed sample into a 100 mL volumetric flask.
- Dissolve and dilute to volume with methanol to achieve a concentration of 1000 µg/mL.
- Filter the solution if necessary.
- Further dilute an aliquot of this solution with methanol to obtain a final concentration within the calibration range (e.g., 10 µg/mL).

#### 6. Assay Procedure

- Measure the absorbance of the final sample solution at 299 nm using methanol as a blank.<sup>[1]</sup>
- Calculate the concentration of esomeprazole magnesium in the sample solution from the calibration curve.
- The percentage purity of the esomeprazole magnesium in the bulk drug can be calculated using the following formula:

## Data Presentation

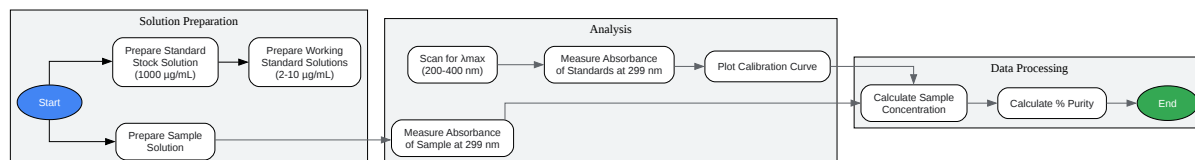
The quantitative data for the UV spectrophotometric analysis of esomeprazole magnesium is summarized in the table below.

Parameter	Result	Reference
Solvent	Methanol	[1]
$\lambda_{\text{max}}$ (Wavelength of Maximum Absorbance)	299 nm	[1]
Linearity Range	2-10 $\mu\text{g/mL}$	[1]
Correlation Coefficient ( $r^2$ )	0.999	[1]
% Mean Recovery	98-99.23%	[1]
% Assay	98.1-98.3%	[1]

## Method Validation

The described method has been validated according to ICH guidelines, demonstrating good linearity, accuracy, and precision.[1] The percentage relative standard deviation (%RSD) for repeatability was found to be less than 2%.[1]

## Visualization



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Caption: Experimental workflow for UV spectrophotometric analysis of esomeprazole magnesium.

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## References

- 1. [ijrpr.com](http://ijrpr.com) [[ijrpr.com](http://ijrpr.com)]
- 2. [cdn.caymanchem.com](http://cdn.caymanchem.com) [[cdn.caymanchem.com](http://cdn.caymanchem.com)]
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